

Troubleshooting MCC-134 "Board not responding" error

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name:	MCC-134
CAS No.:	181238-67-5
Cat. No.:	B1676261

[Get Quote](#)

Technical Support Center: MCC-134

This guide provides troubleshooting steps and answers to frequently asked questions regarding the "Board not responding" error encountered with the **MCC-134** thermocouple input HAT.

Frequently Asked Questions (FAQs)

Q1: What is the most common cause of the "Board not responding" error with the **MCC-134**?

The most frequent causes for this error are related to the Raspberry Pi's software configuration and hardware connections. Specifically, the SPI and I2C interfaces on the Raspberry Pi must be enabled for the **MCC-134** to function correctly.^[1] Additionally, conflicts with other hardware, particularly displays that connect to the GPIO header, can lead to this error.^{[2][3]}

Q2: Can I use a GPIO header display with the **MCC-134**?

It is generally not recommended. LCD displays that use the GPIO header often utilize the SPI interface, which will interfere with the operation of the MCC DAQ HATs.^{[2][3]} Even if the display

is removed, its driver might still be loaded at boot and cause issues. It is advisable to use an HDMI display or connect remotely via VNC. If a GPIO display has been used, consult its documentation to learn how to remove the driver.[2][3]

Q3: Does the order of stacked boards matter?

Yes. When stacking multiple MCC DAQ HATs, it is recommended to place the **MCC-134** farthest from the Raspberry Pi. The Raspberry Pi is a significant heat source, and this placement will help increase the accuracy of thermocouple measurements.[3][4]

Q4: I'm receiving a "Common Mode Error" instead of a "Board not responding" error. What should I do?

A "Common Mode Error" is a different issue, often related to electrical noise or grounding problems, especially at high temperatures or when thermocouples are attached to conductive surfaces.[5][6] This can sometimes be caused by RFI/EMI from equipment like electric kilns.[5] Using shielded thermocouple wire or isolating the thermocouple from conductive surfaces can help mitigate this error.[5][6]

Troubleshooting Guide

This guide will walk you through a step-by-step process to diagnose and resolve the "Board not responding" error.

Step 1: Verify Raspberry Pi Configuration

The first step is to ensure that the necessary interfaces on your Raspberry Pi are enabled.

Experimental Protocol:

- Power on your Raspberry Pi.
- Open the Raspberry Pi Configuration tool. This can typically be found in the main menu under "Preferences".
- Navigate to the "Interfaces" tab.
- Ensure that both SPI and I2C are set to Enabled.[1]

- Reboot your Raspberry Pi.

Step 2: Check for Hardware Conflicts

Conflicts with other connected hardware can prevent the **MCC-134** from being detected.

Experimental Protocol:

- Power off the Raspberry Pi and disconnect the power supply.
- Disconnect any other HATs or devices connected to the GPIO header, especially LCD displays.[\[2\]](#)[\[3\]](#)
- Ensure the **MCC-134** is securely seated on the Raspberry Pi's GPIO pins.
- If you have multiple **MCC-134** boards, ensure their address jumpers are set correctly to avoid conflicts.
- Power on the Raspberry Pi and re-test.

Step 3: Software and EEPROM Checks

If the hardware configuration is correct, the next step is to verify the software and board recognition.

Experimental Protocol:

- Open a terminal window on your Raspberry Pi.
- Run the command `sudo daqhats_read_eeproms`. This command will attempt to read the information from the HAT's EEPROM.[\[1\]](#)[\[7\]](#)
- Next, run `daqhats_list_boards`. This will list the detected DAQ HATs.
- If the board is detected by these commands but still not responding in your application, try updating the EEPROM images through the MCC DAQ HAT Manager.[\[8\]](#)

Step 4: Isolate the Issue to a Specific Board

If you have multiple **MCC-134** boards and are experiencing issues, it's important to test each one individually.

Experimental Protocol:

- Power off the Raspberry Pi.
- Install only one **MCC-134** board, set to address 0 (no jumpers).
- Power on and run through the software checks in Step 3.
- Repeat this process for each of your **MCC-134** boards to identify if a specific board is faulty.

Troubleshooting Workflow

The following diagram illustrates the logical flow of the troubleshooting steps.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

Unlock Full Protocol on Website

[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for the **MCC-134** "Board not responding" error.

Quantitative Data Summary

At present, the common troubleshooting steps for the "Board not responding" error do not involve quantitative data comparison. However, for thermocouple measurement accuracy, please refer to the official **MCC-134** datasheet for detailed specifications.[4] Best practices for

accurate measurements include allowing a 15-minute warm-up time and ensuring a stable thermal environment.[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. forum.digilent.com \[forum.digilent.com\]](#)
- [2. forum.digilent.com \[forum.digilent.com\]](#)
- [3. Hardware Overview — MCC DAQ HAT Library 1.5.0 documentation \[mccdaq.github.io\]](#)
- [4. files.digilent.com \[files.digilent.com\]](#)
- [5. forum.digilent.com \[forum.digilent.com\]](#)
- [6. forum.digilent.com \[forum.digilent.com\]](#)
- [7. forum.digilent.com \[forum.digilent.com\]](#)
- [8. forum.digilent.com \[forum.digilent.com\]](#)
- To cite this document: BenchChem. [Troubleshooting MCC-134 "Board not responding" error]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1676261#troubleshooting-mcc-134-board-not-responding-error\]](https://www.benchchem.com/product/b1676261#troubleshooting-mcc-134-board-not-responding-error)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)